

Morpholine Oleate: A Technical Guide to its Solubility and Characterization

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Compound of Interest

Compound Name: *Morpholine oleate*

Cat. No.: *B093700*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Morpholine oleate, the salt formed from morpholine and oleic acid, is a compound of interest in various industrial and pharmaceutical applications due to its surfactant and corrosion-inhibiting properties.[1] A comprehensive understanding of its solubility in different solvents is crucial for formulation development, synthesis, and purification processes. This technical guide provides an in-depth overview of the known solubility characteristics of **morpholine oleate**, detailed experimental protocols for its solubility determination, and a summary of its synthesis. Due to the limited availability of specific quantitative solubility data in public literature, this guide equips researchers with the necessary methodologies to generate this critical information in their own laboratories.

Introduction to Morpholine Oleate

Morpholine oleate is an amine salt with the chemical formula $C_{22}H_{43}NO_3$. [2] It is formed through the neutralization reaction of morpholine, a heterocyclic amine, and oleic acid, a monounsaturated fatty acid. [3] This compound combines the properties of both parent molecules, exhibiting surface-active properties that make it useful as an emulsifier. [4] Morpholine and its salts with fatty acids are also utilized as corrosion inhibitors. [1] In the context of drug development, understanding the solubility of such compounds is paramount for designing effective delivery systems and formulations. [5]

Solubility of Morpholine Oleate

Qualitative Solubility Profile

Direct quantitative solubility data for **morpholine oleate** in various solvents is not readily available in published literature. However, based on the properties of its constituent components, a qualitative solubility profile can be inferred. Morpholine is a versatile solvent, miscible with water and a wide range of organic solvents including acetone, benzene, ether, methanol, and ethanol.^[4] Oleic acid, a long-chain fatty acid, is generally soluble in nonpolar organic solvents and has very low solubility in water.

Therefore, **morpholine oleate** is expected to exhibit amphiphilic properties, having some degree of solubility in both polar and nonpolar solvents. Its solubility will be influenced by the polarity of the solvent, temperature, and the presence of other solutes.

Quantitative Solubility Data

As of the latest literature review, specific quantitative solubility data (e.g., in g/100 mL) for **morpholine oleate** in a range of common laboratory solvents has not been published. The following table is provided as a template for researchers to populate with experimentally determined values.

Solvent	Chemical Formula	Polarity (Dielectric Constant)	Solubility of Morpholine Oleate (g/100 mL at 25°C)
Water	H ₂ O	80.1	Data not available
Ethanol	C ₂ H ₅ OH	24.5	Data not available
Methanol	CH ₃ OH	32.7	Data not available
Acetone	C ₃ H ₆ O	20.7	Data not available
Toluene	C ₇ H ₈	2.4	Data not available
Chloroform	CHCl ₃	4.8	Data not available
n-Hexane	C ₆ H ₁₄	1.9	Data not available

Experimental Protocol for Solubility Determination

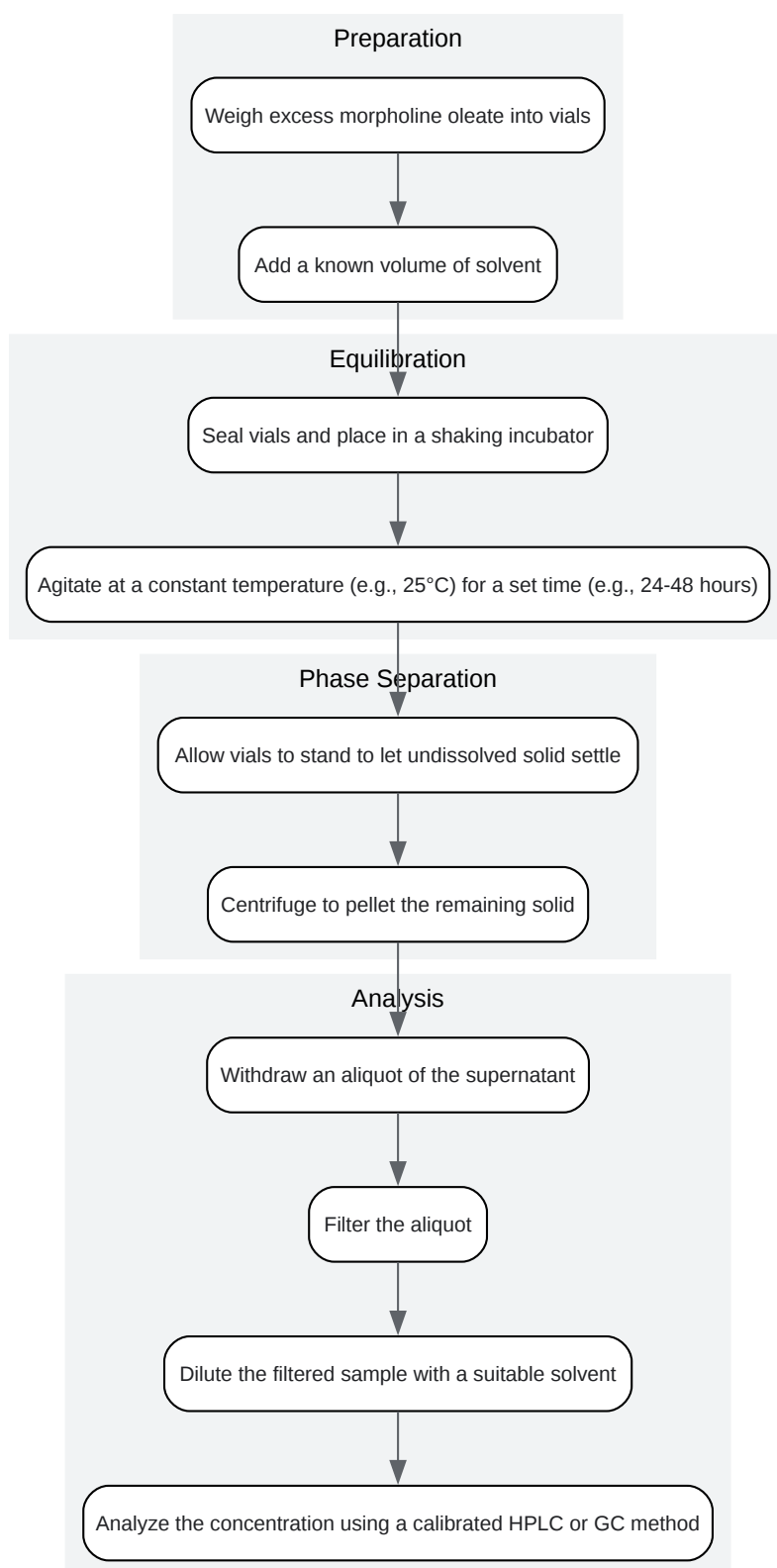
To address the gap in quantitative data, the following detailed experimental protocol outlines the shake-flask method, a common technique for determining the equilibrium solubility of a compound in a specific solvent.

Materials and Equipment

- **Morpholine Oleate** (high purity)
- Selected solvents (analytical grade)
- Analytical balance (± 0.1 mg)
- Vials with screw caps
- Shaking incubator or orbital shaker with temperature control
- Centrifuge
- Volumetric flasks
- Pipettes
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis or Evaporative Light Scattering Detector - ELSD) or Gas Chromatography (GC) system.
- Syringe filters (e.g., $0.45\ \mu\text{m}$ PTFE or nylon)

Experimental Workflow

The following diagram illustrates the key steps in the experimental workflow for determining the solubility of **morpholine oleate**.



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Caption: Experimental workflow for solubility determination.

Detailed Methodology

- **Preparation of Samples:** Accurately weigh an excess amount of **morpholine oleate** into a series of vials. The amount should be sufficient to ensure that a saturated solution is formed and that undissolved solid remains at equilibrium.
- **Addition of Solvent:** Add a precise volume of the chosen solvent to each vial.
- **Equilibration:** Tightly seal the vials and place them in a shaking incubator set to a constant temperature (e.g., 25 °C). Agitate the samples for a sufficient period (typically 24 to 48 hours) to ensure that equilibrium is reached. A preliminary study can be conducted to determine the time required to reach equilibrium.
- **Phase Separation:** After the equilibration period, remove the vials from the shaker and allow them to stand undisturbed for a short period to allow the excess solid to settle. To ensure complete separation of the solid and liquid phases, centrifuge the vials at a moderate speed.
- **Sampling and Dilution:** Carefully withdraw a known volume of the clear supernatant using a pipette. It is crucial to avoid disturbing the solid at the bottom of the vial. Filter the aliquot through a syringe filter to remove any remaining particulate matter. Accurately dilute the filtered sample with a suitable solvent to a concentration that falls within the linear range of the analytical method.
- **Quantification:** Analyze the concentration of **morpholine oleate** in the diluted sample using a validated and calibrated analytical method, such as HPLC or GC. The choice of method will depend on the physicochemical properties of **morpholine oleate** and the solvent used.
- **Calculation:** Calculate the solubility of **morpholine oleate** in the solvent using the following formula:

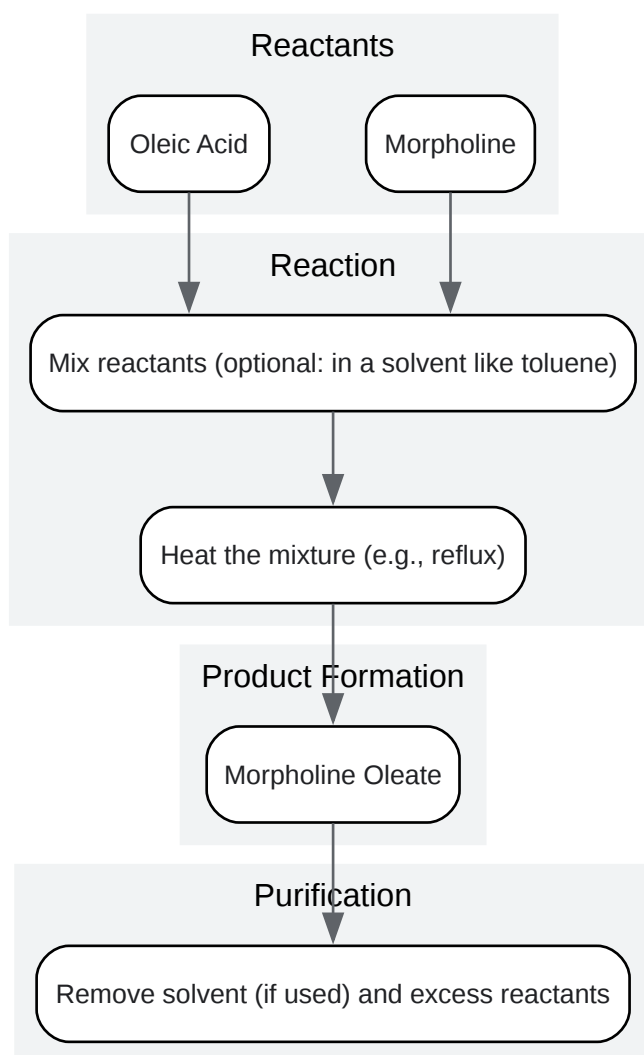
$$\text{Solubility (g/100 mL)} = (\text{Concentration of diluted sample (g/mL)} \times \text{Dilution factor} \times 100)$$

Synthesis of Morpholine Oleate

Morpholine oleate is typically synthesized through a straightforward acid-base neutralization reaction between morpholine and oleic acid.^[3]

Synthesis Workflow

The following diagram outlines the general workflow for the synthesis of **morpholine oleate**.



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Caption: Synthesis workflow for **morpholine oleate**.

Example Laboratory-Scale Synthesis Protocol

- **Reactant Preparation:** In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve one molar equivalent of oleic acid in a suitable solvent, such as toluene.

- **Reaction:** Slowly add one molar equivalent of morpholine to the oleic acid solution while stirring. The reaction is exothermic.
- **Heating:** Heat the reaction mixture to reflux and maintain for a period of time (e.g., 2-4 hours) to ensure the reaction goes to completion.
- **Purification:** After the reaction is complete, allow the mixture to cool to room temperature. The solvent can be removed under reduced pressure using a rotary evaporator to yield the **morpholine oleate** product. Further purification, if necessary, can be achieved through techniques such as recrystallization or chromatography.

Applications in Research and Drug Development

The solubility data of **morpholine oleate** is critical for its application in various fields:

- **Formulation Science:** Knowledge of solubility is essential for developing stable and effective formulations, such as emulsions, microemulsions, and nanoemulsions, where **morpholine oleate** can act as a surfactant.
- **Drug Delivery:** For poorly water-soluble drugs, understanding the solubilizing capacity of excipients like **morpholine oleate** is key to enhancing bioavailability.
- **Process Chemistry:** Solubility data guides the selection of solvents for synthesis, purification, and crystallization processes, optimizing yield and purity.
- **Corrosion Inhibition:** In industrial applications, the solubility of **morpholine oleate** in different media affects its performance as a corrosion inhibitor.^[1]

Conclusion

While direct quantitative solubility data for **morpholine oleate** remains elusive in the public domain, this technical guide provides a comprehensive framework for researchers and scientists to understand its qualitative solubility, and more importantly, to experimentally determine its solubility in a range of solvents. The provided experimental protocol for the shake-flask method offers a robust starting point for generating reliable and reproducible data. Furthermore, the outlined synthesis procedure allows for the in-house preparation of **morpholine oleate** for research purposes. The generation of a comprehensive solubility profile

for **morpholine oleate** will be a valuable contribution to the fields of pharmaceutical sciences, materials science, and chemical engineering.

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